

Personal protective equipment for handling Levovist

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Compound of Interest

Compound Name: Levovist

Cat. No.: B238291

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Essential Safety and Handling Guide for Levovist

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This document provides crucial safety and logistical information for the handling, use, and disposal of **Levovist**, a first-generation ultrasound contrast agent. The following procedural guidance is designed to ensure the safety of laboratory personnel and to outline clear operational and disposal plans.

Levovist is composed of galactose microparticles with air bubbles and palmitic acid. While a specific Safety Data Sheet (SDS) for the final **Levovist** product is not readily available in public domains, safety protocols can be established by examining its constituent components and adhering to standard laboratory safety practices for handling injectable microbubble suspensions.

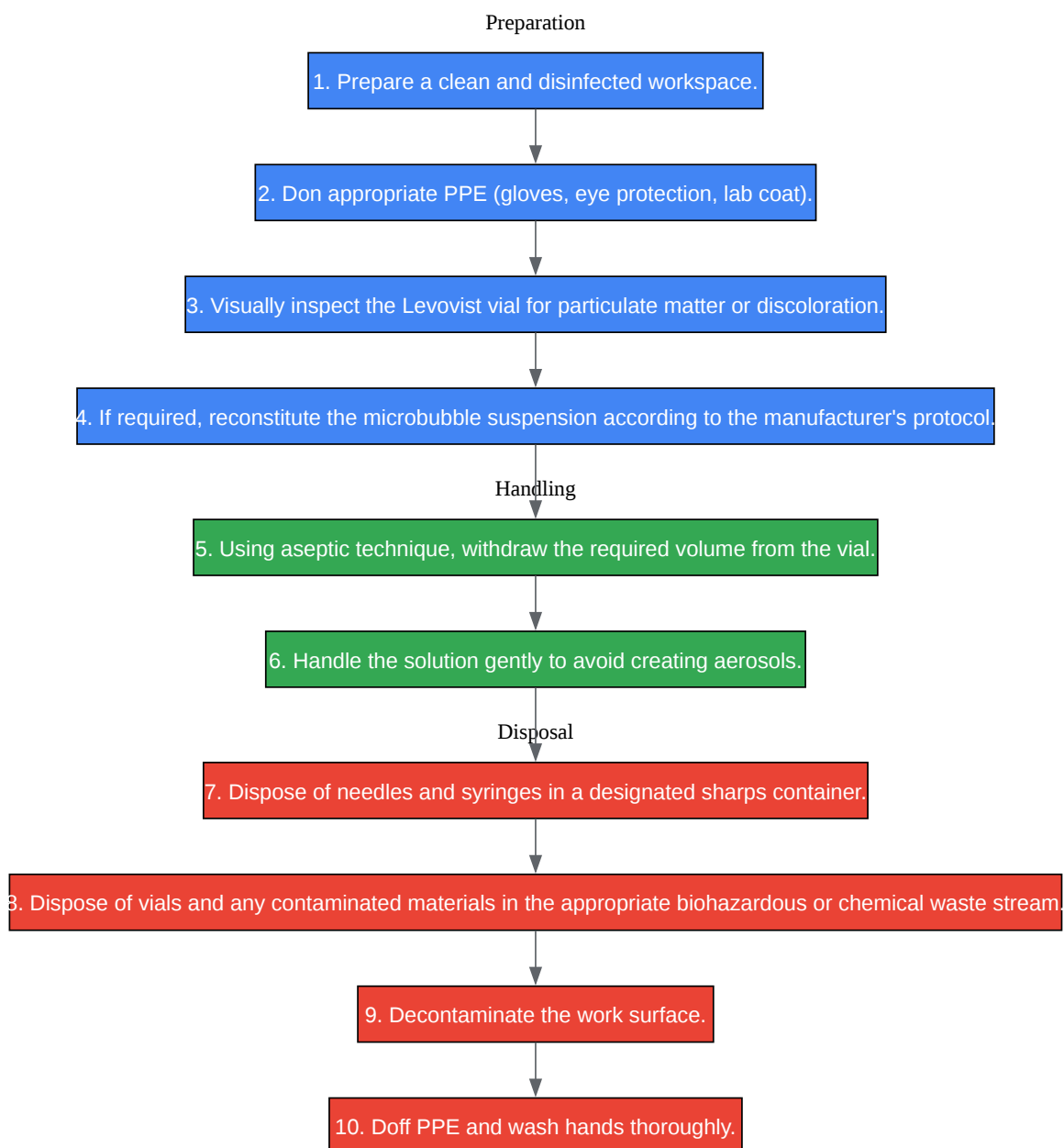
Personal Protective Equipment (PPE)

Based on the nature of **Levovist** and its components, the following personal protective equipment is recommended for laboratory handling to minimize exposure and ensure safety.

PPE Item	Specification	Rationale
Gloves	Nitrile, powder-free	To prevent skin contact with the suspension.
Eye Protection	Safety glasses or goggles	To protect eyes from potential splashes during preparation and handling.
Lab Coat	Standard laboratory coat	To protect clothing and skin from accidental spills.

Operational Plan: Step-by-Step Handling Procedures

The following workflow outlines the essential steps for the safe preparation and handling of **Levovist** in a laboratory setting. Adherence to these procedures is critical to maintaining a safe research environment.



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Caption: Standard workflow for safe handling of **Levovist**.

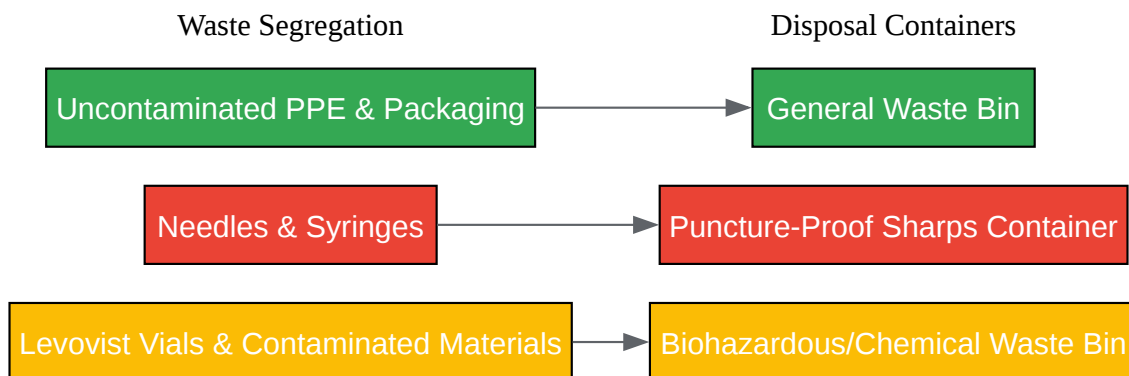
Chemical Component Safety Data

While **Levovist** as a compound has a high safety profile in clinical use, understanding the properties of its components is crucial for occupational handling.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Component	CAS Number	Key Hazards	Recommended Precautions
Galactose	59-23-4	Not classified as hazardous. May form combustible dust concentrations in air in its solid form.	Handle in a well-ventilated area. Avoid generating dust. Standard laboratory hygiene practices are sufficient.
Palmitic Acid	57-10-3	Not classified as hazardous. May cause minor eye and skin irritation. May form combustible dust concentrations in air in its solid form.	Wear safety glasses and gloves. Avoid generating dust. Handle in a well-ventilated area.

Disposal Plan

Proper disposal of **Levovist** and associated materials is essential to prevent environmental contamination and ensure laboratory safety. The following plan outlines the recommended disposal procedures.



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Caption: Disposal plan for **Levovist**-related waste.

Disposal Container Specifications:

- Biohazardous/Chemical Waste Bin: For vials, used gloves, and any materials that have come into direct contact with the **Levovist** suspension. This waste should be handled in accordance with institutional guidelines for non-hazardous chemical or biological waste.
- Puncture-Proof Sharps Container: For all needles and syringes used for withdrawal and administration.
- General Waste Bin: For outer packaging and uncontaminated personal protective equipment.

Note: Always adhere to your institution's specific waste disposal policies and local regulations. If **Levovist** was used in conjunction with biohazardous materials (e.g., in cell culture or animal studies), all waste must be treated as biohazardous.

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